

# Application of ADPM06 in Studying RNA Interference

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## Compound of Interest

Compound Name: **ADPM06**

Cat. No.: **B612077**

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## Introduction

**ADPM06** is a potent, cell-permeable, and selective small molecule inhibitor of Dicer, a key ribonuclease III enzyme in the RNA interference (RNAi) pathway. Dicer is responsible for processing long double-stranded RNA (dsRNA) and pre-microRNA into small interfering RNAs (siRNAs) and microRNAs (miRNAs), respectively.<sup>[1][2]</sup> These small RNAs are essential for the assembly of the RNA-induced silencing complex (RISC), which mediates sequence-specific gene silencing.<sup>[1][3][4]</sup> By inhibiting Dicer, **ADPM06** provides a powerful tool for researchers to investigate the roles of the RNAi and miRNA pathways in various biological processes, to validate RNAi-based therapeutic targets, and to study the mechanisms of gene regulation.

These application notes provide detailed protocols for utilizing **ADPM06** to study its effects on Dicer activity both *in vitro* and in cell-based assays.

## Specifications

Characteristic	Value
Product Name	ADPM06
Target	Dicer
Molecular Weight	482.5 g/mol
Formulation	Crystalline solid
Solubility	Soluble in DMSO ( $\geq$ 50 mg/mL)
Storage	Store at -20°C. Protect from light.

## Applications

- Probing the role of Dicer-dependent pathways: Investigate the involvement of miRNA and siRNA processing in cellular processes such as development, differentiation, and disease.
- Mechanism of action studies for RNAi therapeutics: Elucidate the Dicer-dependency of novel siRNA-based drugs.
- Target validation: Confirm the role of specific miRNAs in disease models by globally inhibiting their biogenesis.
- High-throughput screening: Use as a positive control for Dicer inhibition in screening assays.

## Data Presentation

### Table 1: In Vitro Dicer Inhibition by ADPM06

This table summarizes the inhibitory activity of **ADPM06** on recombinant human Dicer activity in a fluorescence-based cleavage assay.

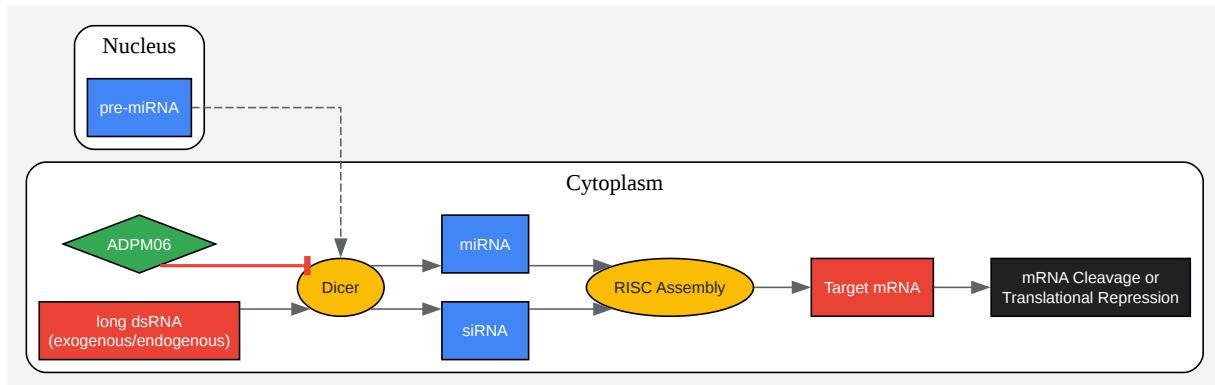
Compound	Target	IC <sub>50</sub> (nM)	Assay Type
ADPM06	Human Dicer	75	FRET-based dsRNA cleavage
Control Inhibitor	Human Dicer	120	FRET-based dsRNA cleavage

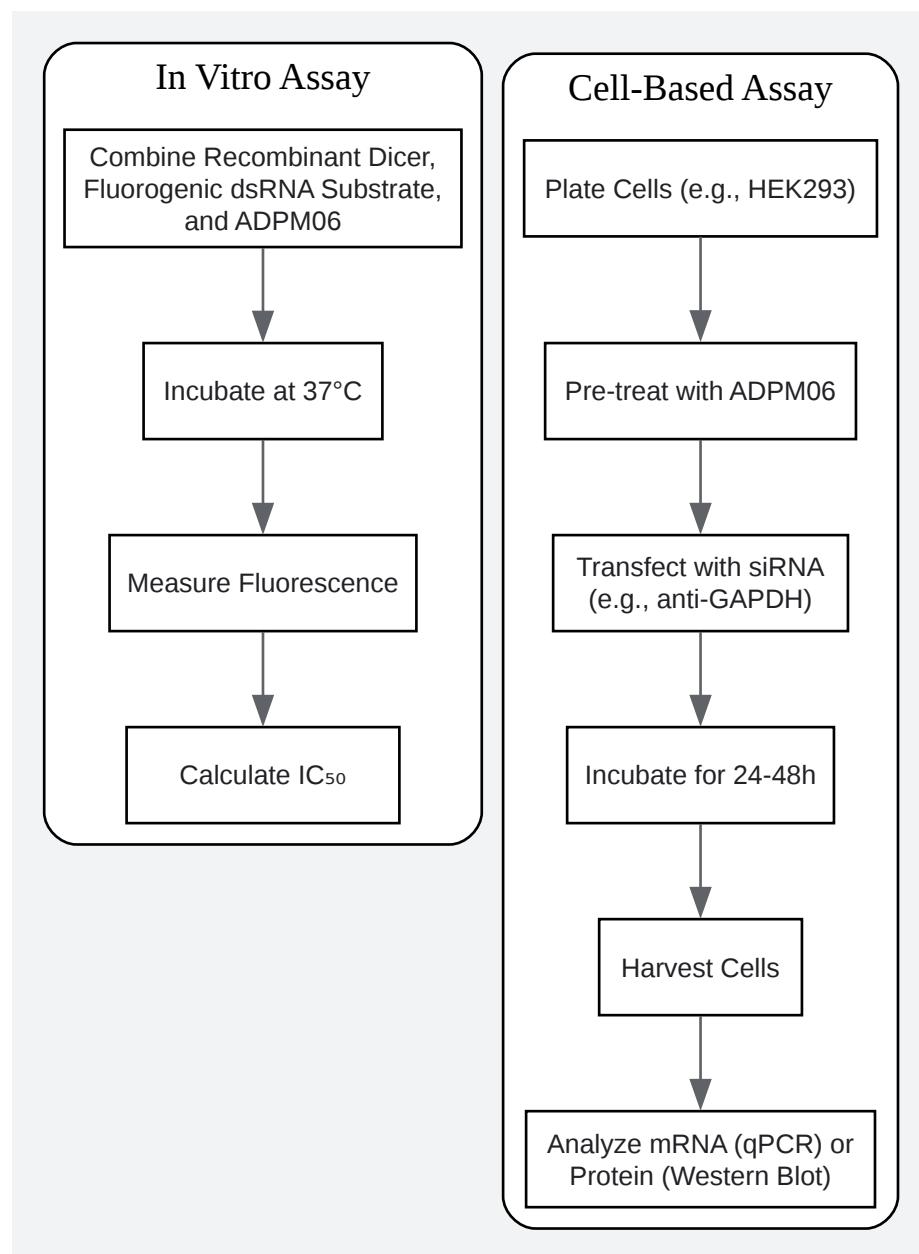
## Table 2: Effect of ADPM06 on siRNA-mediated Gene Silencing in HEK293 Cells

This table shows the dose-dependent effect of **ADPM06** on the silencing of a target gene (e.g., GAPDH) by a specific siRNA in a cellular context.

ADPM06 Conc. (μM)	Target mRNA Levels (% of control)	Cell Viability (%)
0 (siRNA only)	25.2 ± 3.1	98.5 ± 1.5
1	45.8 ± 4.5	97.2 ± 2.1
5	78.3 ± 5.2	96.8 ± 2.5
10	92.1 ± 6.8	95.4 ± 3.0
25	95.6 ± 7.1	85.1 ± 4.2
50	98.2 ± 5.9	60.7 ± 5.5

## Signaling Pathways and Experimental Workflows



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## References

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